

An In-depth Technical Guide to the Physicochemical Properties of Triclopyr Butoxyethyl Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triclopyr ester

Cat. No.: B057765

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Triclopyr butoxyethyl ester (BEE) is a selective systemic herbicide used for the control of woody plants and broadleaf weeds.[1][2] It is a derivative of triclopyr, belonging to the pyridine family of herbicides.[1][3] Understanding its physicochemical properties is crucial for predicting its environmental fate, transport, and biological activity. This guide provides a comprehensive overview of the core physicochemical characteristics of Triclopyr BEE, presented in a structured format for easy reference and comparison.

Core Physicochemical Properties

The following tables summarize the key quantitative data for Triclopyr butoxyethyl ester.

Table 1: General and Chemical Identifiers

Property	Value
Chemical Name	2-butoxyethyl 2-[(3,5,6-trichloro-2-pyridinyl)oxy]acetate
CAS Number	64700-56-7[4][5][6][7][8][9]
Molecular Formula	C13H16Cl3NO4[4][5][6][7][8]
Molecular Weight	356.63 g/mol [4][5][6][8]
Synonyms	Triclopyr-butotyl, Garlon 4, Garlon 4E[4][10][11]

Table 2: Physical and Chemical Properties

Property	Value	Notes
Appearance	Brown oily liquid[10]	-
Boiling Point	370 °C[10], 421.7 ± 40.0 °C (Predicted)[4][12]	Data varies between sources.
Melting Point	150 - 152 °C[9]	Some sources list a melting point for the solid form.
Density	1.3 g/cm ³ [10], 1.331 ± 0.06 g/cm ³ (Predicted)[4][12]	-
Vapor Pressure	7.9 x 10 ⁻⁷ mmHg, 1.0 x 10 ⁻⁶ hPa (at 25 °C)[10][13]	Low volatility.[3]
Water Solubility	5.75 mg/L (at 20 °C, pH 7)[14], 6.81 ppm (at 25°C)[15]	Low solubility in water.
Solubility in Organic Solvents	Miscible with acetone, ethanol, and kerosene.[14]	-
Octanol-Water Partition Coefficient (log Kow)	4.62 (at pH 7)[13][14], 4.3[10]	Indicates a high potential for bioaccumulation.
Dissociation Constant (pKa)	-2.61 ± 0.10 (Predicted)[4][12]	Not an acidic proton.

Table 3: Stability and Reactivity

Property	Value	Conditions
Hydrolysis Half-life	533 days[16]	pH 4, 25°C
	8.7 - 21.8 days[13][16][17]	pH 7, 25°C
	< 1 day[16][17]	pH 9, 25°C
Aqueous Photolysis Half-life	Approximately 26 hours in sunlight[17]	Dependent on pH.
Soil Half-life	Averages 30 days[1]	Varies with soil type and conditions.[18]
Stability	Stable under recommended storage conditions.[13][19]	-

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of chemical substances are outlined in various international guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). Below are generalized methodologies relevant to the properties of Triclopyr butoxyethyl ester.

Boiling Point Determination (OECD Guideline 103)

The boiling point is determined by observing the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. A common method involves heating the substance in a specialized apparatus and recording the temperature at which boiling is sustained. For substances that decompose at their boiling point, the measurement is taken under reduced pressure and extrapolated to standard atmospheric pressure.

Water Solubility (OECD Guideline 105)

The flask method is a common technique where a surplus of the test substance is agitated in water at a constant temperature until equilibrium is reached. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC), to establish the water solubility.

Octanol-Water Partition Coefficient (OECD Guideline 107 & 117)

The shake-flask method involves dissolving the substance in a mixture of n-octanol and water and shaking it until equilibrium is achieved. The concentrations of the substance in both the octanol and water phases are then measured to calculate the partition coefficient (K_{ow}). Alternatively, HPLC can be used to estimate the log K_{ow} by correlating the retention time of the substance with that of known standards.

Vapor Pressure (OECD Guideline 104)

The vapor pressure can be determined using various methods, including the dynamic method (measuring the boiling point at different pressures) or the static method (direct measurement of the vapor pressure in a closed system at equilibrium). The effusion method, where the rate of mass loss due to evaporation in a vacuum is measured, is also employed.

Hydrolysis as a Function of pH (OECD Guideline 111)

The rate of hydrolysis is determined by dissolving the test substance in sterile aqueous buffer solutions of different pH values (e.g., 4, 7, and 9) and maintaining them at a constant temperature in the dark. Samples are taken at various time intervals and analyzed for the concentration of the parent substance to determine its degradation rate and half-life.

Visualization of Environmental Fate

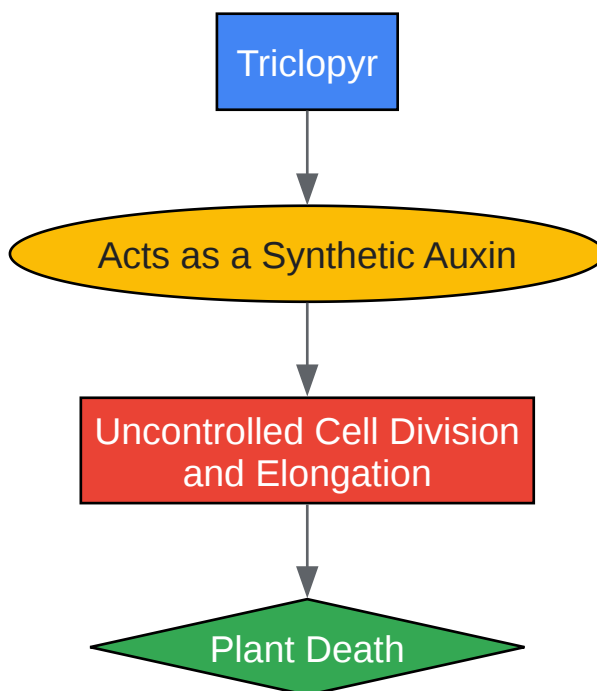
The following diagram illustrates the primary degradation pathway of Triclopyr butoxyethyl ester in the environment.



[Click to download full resolution via product page](#)

Caption: Environmental degradation pathway of Triclopyr BEE.

The primary mechanism of action for Triclopyr is to mimic the plant growth hormone auxin, leading to uncontrolled growth and eventual death of the target plant.



[Click to download full resolution via product page](#)

Caption: Simplified mode of action of Triclopyr.

Conclusion

This technical guide provides a detailed summary of the essential physicochemical properties of Triclopyr butoxyethyl ester. The data presented, sourced from various scientific and regulatory databases, offers a foundation for researchers and professionals in understanding the behavior of this herbicide. The provided diagrams and generalized experimental protocols further aid in the comprehension of its environmental fate and the methods used for its characterization. It is important to note that some reported values, particularly for physical properties like boiling and melting points, may vary across different sources, reflecting potential differences in experimental conditions or the purity of the tested substance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. invasive.org [invasive.org]
- 2. US5466659A - Triclopyr butoxyethyl ester compositions comprising vegetable oil esters as carriers - Google Patents [patents.google.com]
- 3. Triclopyr - Wikipedia [en.wikipedia.org]
- 4. Triclopyr 2-butoxyethyl ester price,buy Triclopyr 2-butoxyethyl ester - chemicalbook [chemicalbook.com]
- 5. scbt.com [scbt.com]
- 6. Triclopyr 2-butoxyethyl ester | 64700-56-7 [chemicalbook.com]
- 7. chemwhat.com [chemwhat.com]
- 8. Triclopyr 2-butoxyethylester PESTANAL®, analytical standard | 64700-56-7 [sigmaaldrich.com]
- 9. accustandard.com [accustandard.com]
- 10. Triclopyr-butotyl | C13H16Cl3NO4 | CID 47455 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Triclopyr butoxyethyl ester | CymitQuimica [cymitquimica.com]
- 12. Triclopyr 2-butoxyethyl ester CAS#: 64700-56-7 [m.chemicalbook.com]
- 13. labelsds.com [labelsds.com]
- 14. Triclopyr-butotyl [item.herts.ac.uk]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. andrewsforest.oregonstate.edu [andrewsforest.oregonstate.edu]
- 18. EXTOWNET PIP - TRICLOPYR [extownet.orst.edu]
- 19. Triclopyr | C7H4Cl3NO3 | CID 41428 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Triclopyr Butoxyethyl Ester]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b057765#physicochemical-properties-of-triclopyr-butoxyethyl-ester>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com